

# Personal protective equipment for handling Glut1-IN-3

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## Compound of Interest

Compound Name: *Glut1-IN-3*

Cat. No.: *B12374260*

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## Essential Safety and Handling Guide for Glut1-IN-3

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the proper handling and disposal of **Glut1-IN-3**, a potent and orally active inhibitor of glucose transporters GLUT1 and GLUT3. Given that the toxicological properties of this compound may not be fully investigated, adherence to these procedures is paramount to ensure personnel safety and prevent environmental contamination.

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Glut1-IN-3** to minimize exposure risk.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2] A face shield may be necessary for splash protection.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[2] A lab coat or gown should be worn.
Respiratory Protection	If handling the compound as a powder or if there is a risk of aerosolization, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1] Work in a well-ventilated area, preferably a chemical fume hood.

## Operational Plan: Handling and Storage

### Engineering Controls:

- Facilities storing or utilizing this material should be equipped with an eyewash station and a safety shower.[3]
- Handle the compound in a well-ventilated area, such as a chemical fume hood, especially when working with the solid form to avoid dust formation.[1][3]

### Safe Handling Practices:

- Avoid contact with skin, eyes, and clothing.[1]
- Do not ingest or inhale the compound.[1]
- Avoid dust formation when handling the solid form.[1][3]
- Wash hands thoroughly after handling.[3]

**Storage:**

- Store in a tightly sealed container in a cool, dry place.
- Refer to the manufacturer's instructions for specific storage temperatures.

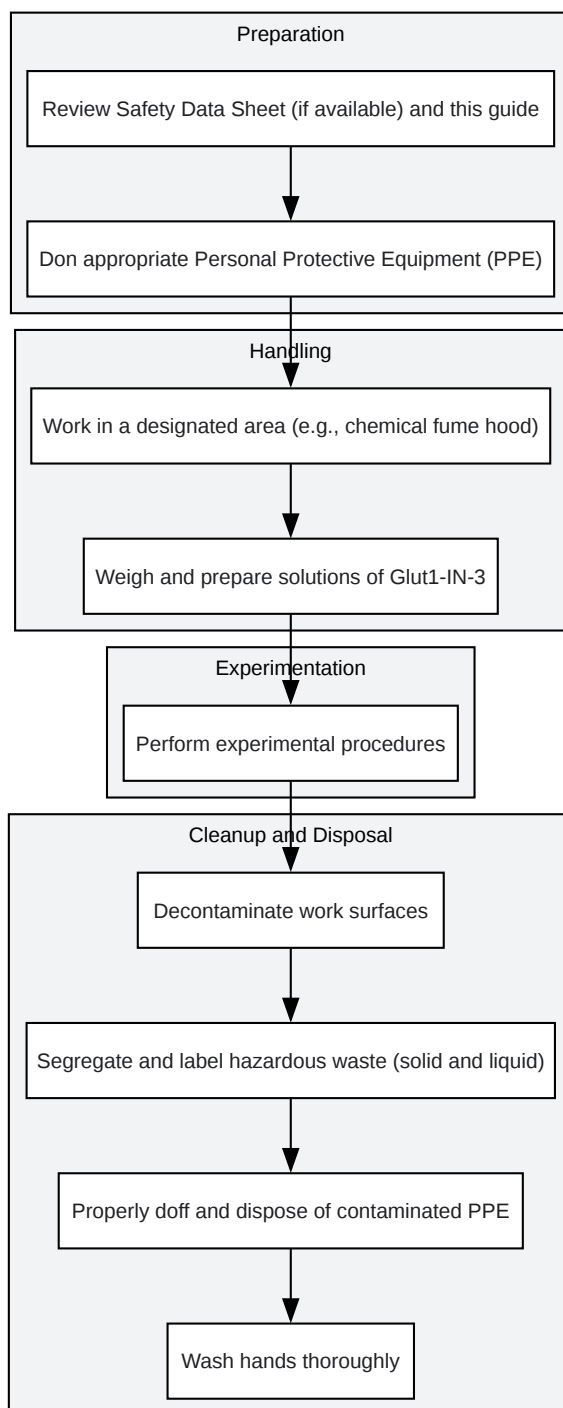
## Disposal Plan

All waste materials contaminated with **Glut1-IN-3** must be treated as hazardous waste.

- Solid Waste: Collect any solid waste (e.g., contaminated gloves, weigh paper, pipette tips) in a designated, sealed container labeled as hazardous chemical waste.
- Liquid Waste: Collect any liquid waste (e.g., solutions of **Glut1-IN-3**) in a designated, sealed, and properly labeled hazardous waste container.
- Disposal: Dispose of all hazardous waste in accordance with local, state, and federal regulations. Do not dispose of down the drain or in regular trash.

## Experimental Workflow: Safe Handling and Disposal of Glut1-IN-3

## Workflow for Safe Handling and Disposal of Glut1-IN-3

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Caption: This diagram outlines the procedural steps for the safe handling and disposal of **Glut1-IN-3** in a laboratory setting.

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